

Dyrk1A-IN-8 stability issues and proper storage

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Compound of Interest

Compound Name: Dyrk1A-IN-8

Cat. No.: B15577264

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Dyrk1A-IN-8 Technical Support Center

Welcome to the technical support center for **Dyrk1A-IN-8**. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guidance for the effective use of **Dyrk1A-IN-8** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Dyrk1A-IN-8** and what is its mechanism of action?

Dyrk1A-IN-8 is a potent inhibitor of the Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A).^{[1][2][3]} Its mechanism of action involves binding to the ATP-binding pocket of the DYRK1A enzyme, which prevents the phosphorylation of its downstream substrates. By inhibiting DYRK1A, this small molecule plays a significant role in studying neurodegenerative diseases.^{[1][2][3]}

Q2: What are the primary research applications for **Dyrk1A-IN-8**?

Dyrk1A-IN-8 is primarily utilized in research related to neurodegenerative conditions such as Alzheimer's disease.^{[1][2][3]} Given the role of DYRK1A in cellular processes like proliferation and differentiation, this inhibitor is a valuable tool for investigating the kinase's function in various biological pathways.

Q3: How should I properly store **Dyrk1A-IN-8** to ensure its long-term stability?

Proper storage is critical to prevent the degradation of **Dyrk1A-IN-8**. While the supplier recommends consulting the Certificate of Analysis for specific storage conditions, general guidelines for similar Dyrk1A inhibitors suggest the following:

- Solid Form: For long-term stability, **Dyrk1A-IN-8** powder should be stored at -20°C.
- In Solution: Stock solutions, typically prepared in DMSO, should be aliquoted into single-use vials to minimize freeze-thaw cycles and stored at -80°C.

Following these storage recommendations will help ensure the compound's integrity and performance in your experiments.

Troubleshooting Guide

Issue 1: **Dyrk1A-IN-8** Solubility Problems

- Symptoms:
 - The compound does not fully dissolve in the chosen solvent.
 - Precipitation is observed after the solution is prepared or upon its addition to aqueous media.
- Possible Causes:
 - Like many small molecule kinase inhibitors, **Dyrk1A-IN-8** may have limited aqueous solubility.
 - An incorrect solvent or concentration may have been used.
 - Improper storage of the solution could have led to precipitation.
- Solutions:
 - Solvent Selection: The recommended solvent for preparing stock solutions of Dyrk1A inhibitors is dimethyl sulfoxide (DMSO).

- Preparing Aqueous Solutions: Direct dissolution in aqueous buffers is generally not recommended. For cell culture experiments, it is best to dilute the DMSO stock solution into the culture medium to the final desired concentration. Ensure the final DMSO concentration is kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Issue 2: Inconsistent or Unexpected Experimental Results

- Symptoms:
 - Lack of inhibition of DYRK1A activity at expected concentrations.
 - High variability between experimental replicates.
- Possible Causes:
 - Compound Degradation: Improper storage or handling may have led to the degradation of **Dyrk1A-IN-8**.
 - Incorrect Concentration: Errors in preparing dilutions can lead to inaccurate final concentrations.
 - Experimental Conditions: The assay conditions (e.g., buffer composition, incubation time) may not be optimal.
- Solutions:
 - Verify Compound Integrity: If degradation is suspected, it is advisable to use a fresh vial of the compound.
 - Confirm On-Target Activity: Perform a direct in vitro kinase assay to verify the inhibitory activity of your batch of **Dyrk1A-IN-8** against recombinant DYRK1A.
 - Optimize Assay Conditions: Systematically optimize parameters such as enzyme and substrate concentrations, and incubation time.
 - Use Controls: Include a positive control (a known DYRK1A inhibitor) and a negative control (a structurally similar but inactive compound) to validate your experimental setup.

Data Presentation

Table 1: Chemical and Physical Properties of **Dyrk1A-IN-8**

Property	Value
Molecular Formula	C17H21N3O
Molecular Weight	283.37 g/mol [1]
CAS Number	101578-13-6[1]
Appearance	Solid
IC50	209 nM for Dyrk1A[1][2][3]

Table 2: Recommended Storage Conditions for Dyrk1A Inhibitors

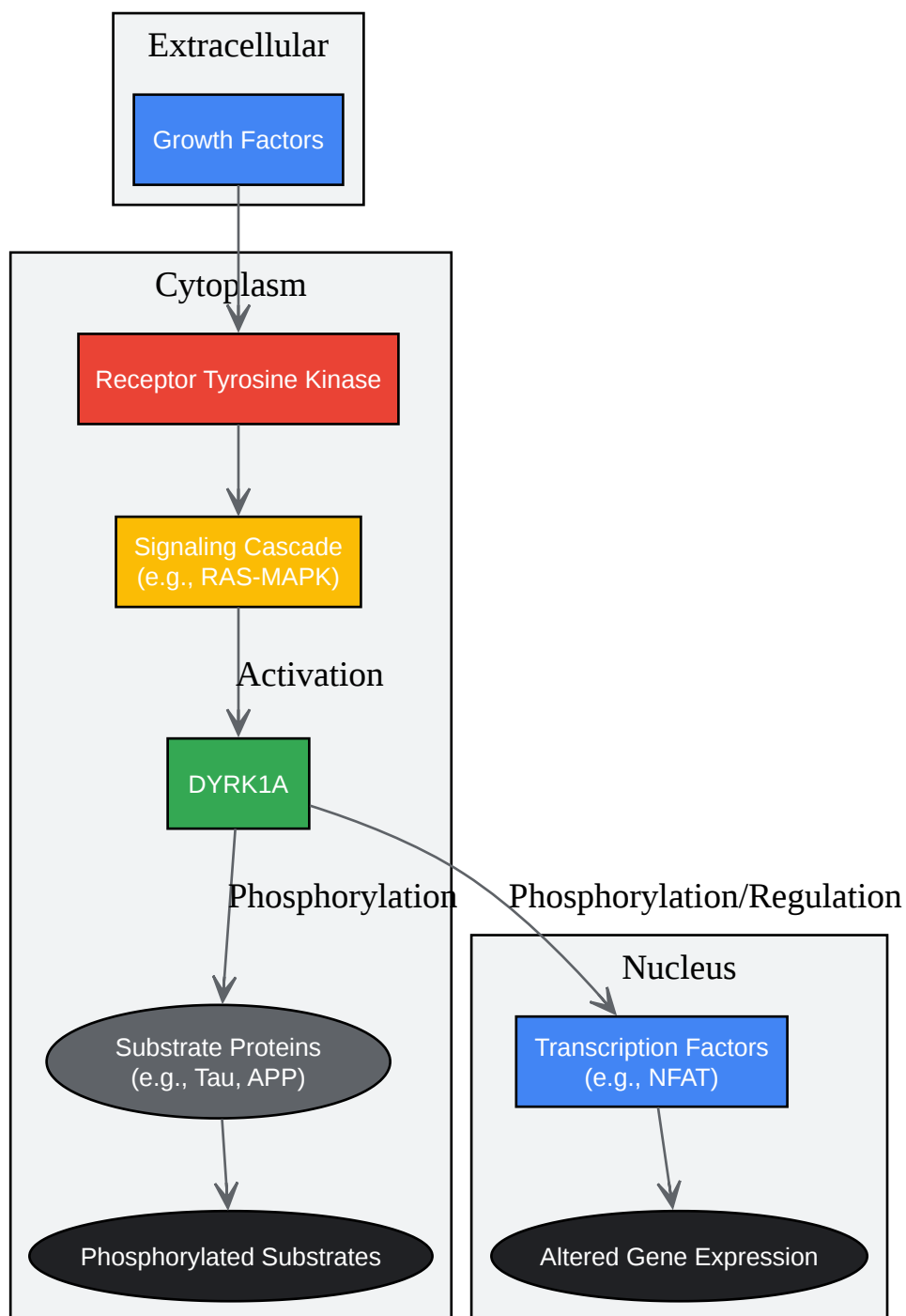
Form	Storage Temperature	Recommended Duration
Solid (Powder)	-20°C	Up to 3 years
In Solvent (DMSO)	-20°C	Up to 1 month[4]
-80°C	Up to 6 months[4]	

Experimental Protocols

Protocol 1: Preparation of **Dyrk1A-IN-8** Stock Solution

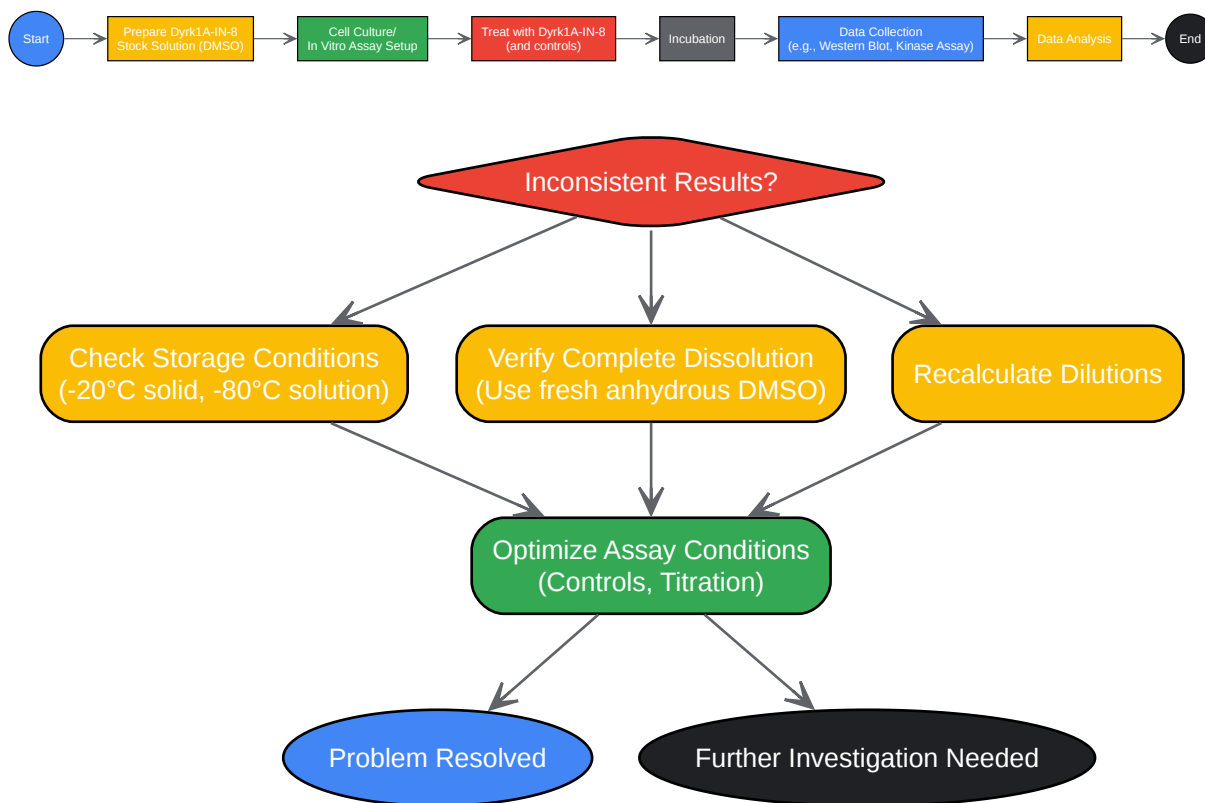
- Materials: **Dyrk1A-IN-8** powder, anhydrous DMSO.
- Procedure: a. Allow the **Dyrk1A-IN-8** vial to equilibrate to room temperature before opening to prevent moisture condensation. b. Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM). c. Vortex the solution until the compound is fully dissolved. Gentle warming or sonication can be used to aid dissolution if necessary. d. Aliquot the stock solution into single-use, light-protected vials. e. Store the aliquots at -80°C for long-term storage.

Visualizations



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Caption: Simplified Dyrk1A signaling pathway showing activation and downstream effects.



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